

Safe Disposal of Nonanoic Acid-d2: A Comprehensive Guide

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Compound of Interest

Compound Name: Nonanoic acid-d2

Cat. No.: B15600434

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Introduction: **Nonanoic acid-d2**, a deuterated form of nonanoic acid, is a saturated fatty acid utilized in various research applications, including metabolic studies and as an internal standard for mass spectrometry.[1][2] While its chemical properties are nearly identical to its non-deuterated counterpart, its handling and disposal require adherence to strict safety protocols due to its corrosive nature. This guide provides essential safety and logistical information for the proper disposal of **nonanoic acid-d2**, ensuring the safety of laboratory personnel and environmental protection.

Health and Safety Information

Nonanoic acid is classified as a hazardous substance that causes severe skin burns and eye damage.[2][3][4] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a laboratory fume hood.[3][5]

First Aid Measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes and seek emergency medical help.[3][4]

- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing immediately.[3][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[3][4]
- Ingestion: Do not induce vomiting. Rinse mouth with water and consult a physician.[3][4]

Quantitative Data: Physical and Chemical Properties

The following table summarizes the key quantitative data for nonanoic acid and its deuterated form. The properties are largely similar, with minor differences due to the isotopic labeling.

Property	Nonanoic-2,2-d2 Acid	Nonanoic Acid
Molecular Weight	158.24 g/mol [3]	158.2 g/mol [6], 158.24 g/mol [4]
Physical State	Liquid[3]	Liquid[6]
Color	Colorless[3][6]	Colorless
Melting Point	12 °C (54 °F)[3]	9 °C (48 °F)[7], 12.4 °C (54.3 °F)[6]
Boiling Point	254 °C (489 °F)[3]	254.5 °C (490.1 °F)[6], 268 - 269 °C (514 - 516 °F)[7]
Density	0.906 g/cm ³ [3]	0.906 g/cm ³ (at 25 °C / 77 °F) [7]
Flash Point	140 °C (284 °F)[3]	> 110 °C (> 230 °F)
Water Solubility	0.28 g/L[3]	-
Partition Coefficient	log Pow: 3.42[3]	log Pow: 3.4 (at 25 °C / 77 °F) [7]
Vapor Pressure	0.04 hPa (0.03 mmHg) at 20 °C (68 °F)[3]	< 0.1 hPa (at 20 °C / 68 °F)
Auto-ignition Temp.	355 °C (671 °F)[3]	-

Operational and Disposal Plan

Proper disposal of **nonanoic acid-d2** is critical to prevent environmental contamination and ensure workplace safety. Waste must be handled in accordance with all local, state, and federal regulations.^{[7][8]}

Experimental Protocols: Waste Handling and Disposal

1. Waste Segregation and Collection:

- **Designated Waste Container:** Collect all **nonanoic acid-d2** waste, including unused material and solutions, in a designated, properly labeled hazardous waste container.^[9] The container should be made of a compatible material (e.g., glass or polyethylene) and kept tightly closed.
- **Avoid Mixing:** Do not mix **nonanoic acid-d2** waste with other waste streams, particularly incompatible materials like bases or oxidizers.^{[7][10]} Leave chemicals in their original containers whenever possible.^[7]
- **Contaminated Materials:** Any materials that have come into contact with **nonanoic acid-d2**, such as gloves, pipette tips, and absorbent materials used for spills, must be disposed of as solid chemical waste.^[9] Place these items in a sealed bag before putting them into the solid waste container.^[9]

2. Accidental Spill Protocol:

- **Immediate Action:** In case of a spill, clear the area of personnel and ensure adequate ventilation.^[8] Remove all sources of ignition as the material is combustible at high temperatures.^[3]
- **Containment:** Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.^{[8][11]} Do not allow the spill to enter drains or waterways.^{[3][7][11]}
- **Collection:** Carefully collect the absorbed material and place it into a suitable, sealed container for disposal as hazardous waste.^{[4][11]}
- **Decontamination:** Clean the spill area thoroughly. All cleaning materials should also be disposed of as hazardous waste.

3. Empty Container Disposal:

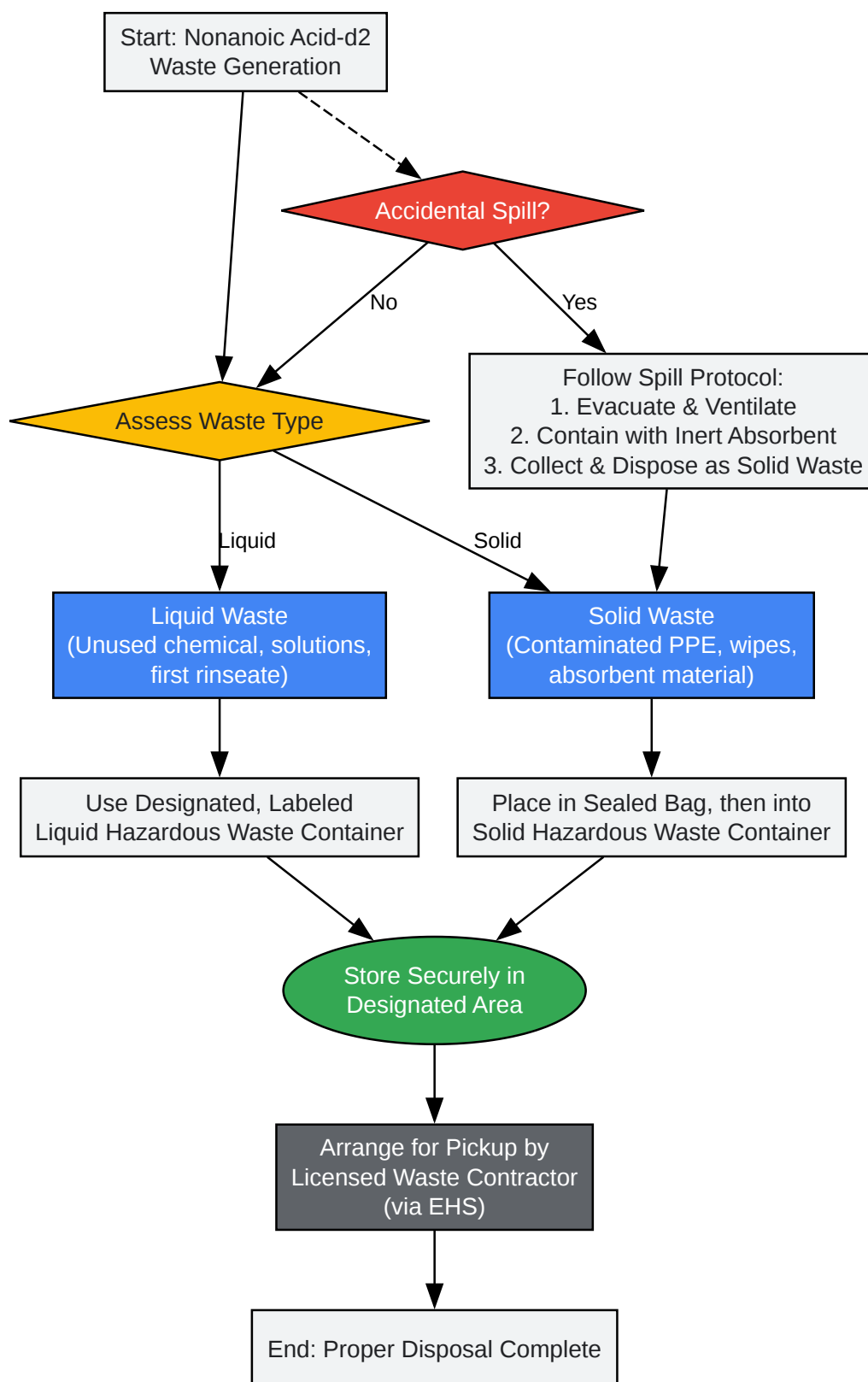
- Decontamination: Do not reuse empty containers as they may retain product residue.^[11] To decontaminate, triple rinse the container with a suitable solvent (e.g., ethanol or acetone).
- Rinseate Collection: The first rinseate must be collected and disposed of as hazardous chemical waste.^[9] Subsequent rinses should also be collected in the same hazardous waste container.^[9]
- Final Disposal: After triple rinsing and air-drying in a fume hood, the container can typically be disposed of with regular laboratory glass or plastic recycling, in accordance with institutional guidelines.^[9]

4. Final Disposal Procedure:

- Professional Disposal: The ultimate disposal of **nonanoic acid-d2** waste must be conducted by a licensed waste disposal contractor.^[11] Arrange for pickup through your institution's Environmental Health and Safety (EHS) office.
- Regulatory Compliance: Ensure all disposal activities comply with national and local regulations.^[7] This material and its container must be disposed of as hazardous waste.^[8]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **nonanoic acid-d2**.



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Caption: Disposal workflow for **Nonanoic Acid-d2**.

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